

# Proper Disposal of Metharbital: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Metharbital

Cat. No.: B129641

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The proper disposal of **metharbital**, a Schedule III controlled substance, is a critical component of laboratory safety and regulatory compliance.<sup>[1]</sup> Adherence to established procedures is essential to prevent environmental contamination and diversion of this substance. This guide provides step-by-step instructions for the safe and legal disposal of **metharbital** in a research environment.

## Immediate Safety and Handling

**Metharbital**, a barbiturate, presents potential health risks and is classified as very toxic to aquatic life.<sup>[2]</sup> Researchers must handle this compound with appropriate personal protective equipment, including gloves and safety glasses. In case of a spill, it should be collected using a high-efficiency vacuum cleaner or wiped up, and the area should be washed. Avoid breathing any dust from the compound.

## Disposal Procedures for Metharbital

The disposal of **metharbital**, as a controlled substance, is strictly regulated by the Drug Enforcement Administration (DEA). Standard laboratory practices such as disposal down the sink or in regular trash are prohibited.<sup>[3]</sup>

### Step 1: Segregation and Labeling

Expired, unwanted, or damaged containers of **metharbital** must be clearly labeled for disposal (e.g., "EXPIRED - FOR DISPOSAL") and segregated from the active inventory within a secure

and locked storage location.[\[3\]](#)[\[4\]](#)

## Step 2: Record Keeping

Meticulous record-keeping is mandatory. All disposals must be documented, and for recoverable quantities, a DEA Form 41 must be completed.[\[3\]](#) The record should include the drug name, strength, form, quantity, and date of destruction.[\[5\]](#)

## Step 3: Disposal of Recoverable vs. Non-Recoverable **Metharbital**

- Recoverable Quantities: Unused or expired **metharbital** that can be retrieved must be transferred to a DEA-registered reverse distributor for destruction.[\[3\]](#)[\[4\]](#) Your institution's Environmental Health & Safety (EHS) office can facilitate this process.[\[6\]](#)[\[7\]](#)
- Non-Recoverable Quantities: Trace amounts of **metharbital** remaining in an "empty" container (e.g., a vial that cannot be fully emptied by drawing with a syringe) are considered non-recoverable.[\[3\]](#) These containers can typically be disposed of in a biohazard sharps container.[\[3\]](#)

## Step 4: Witnessed Destruction

The destruction of recoverable **metharbital** must be witnessed by at least two authorized individuals, one of whom should be the DEA registrant or an authorized agent.[\[3\]](#) Some institutions may also require a representative from the EHS department or a state drug control inspector to be present.[\[8\]](#)

## Quantitative Data Summary

Parameter	Value	Source
DEA Schedule	III	<a href="#">[1]</a>
Aquatic Toxicity	Very toxic to aquatic life	<a href="#">[2]</a>

## Experimental Protocols

No experimental protocols for the disposal of **metharbital** were cited in the search results. The disposal of controlled substances follows regulatory procedures rather than experimental ones.

## Metharbital Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **metharbital** in a laboratory setting.



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Caption: Workflow for the proper disposal of **metharbital**.

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